

Essential Safety and Logistics for Handling Geranylacetone

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Compound of Interest

Compound Name: Geranylacetone

Cat. No.: B162166

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides immediate, essential safety and logistical information for handling **Geranylacetone**, including detailed operational and disposal plans to foster a culture of safety and build trust in laboratory practices.

Physical and Chemical Properties

Understanding the physical and chemical properties of **Geranylacetone** is the first step in safe handling. This data provides insight into its behavior under various conditions.

Property	Value	Source
Molecular Formula	C ₁₃ H ₂₂ O	[1][2][3]
Molecular Weight	194.31 g/mol	[1][2][3]
Appearance	Colorless to light yellow oily liquid	[2][4][5]
Odor	Magnolia-like, fresh, floral-rosy, green, aldehydic nuances	[2][5]
Boiling Point	~250 °C (482 °F)	[2][5][6]
Flash Point	> 100 °C (> 212 °F)	[7]
Density	~0.87 g/mL at 20°C	[2][5][6]
Solubility	Does not mix well with water	[8]

Hazard Identification and Personal Protective Equipment (PPE)

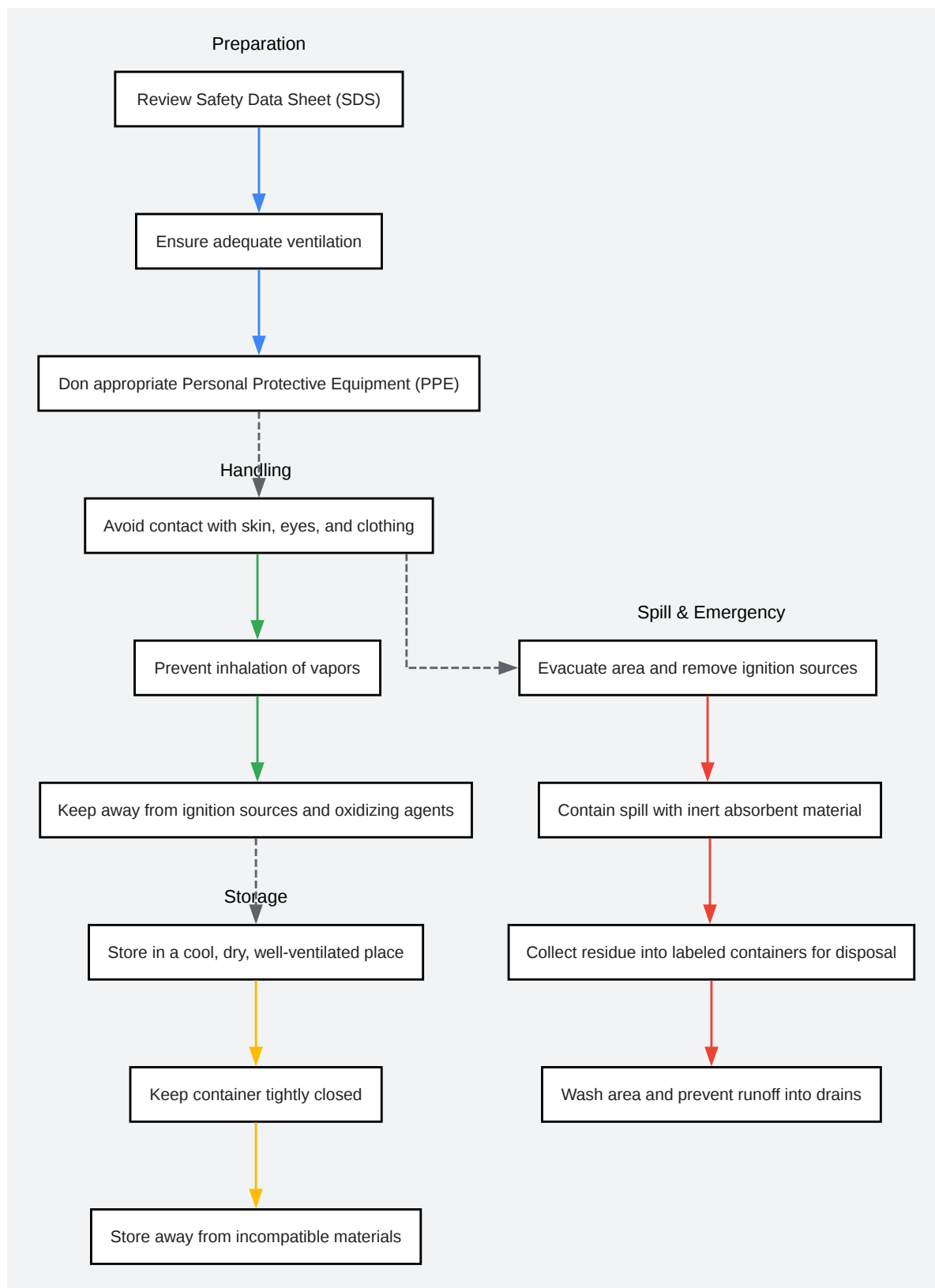
Geranylacetone is classified as a hazardous substance. Adherence to proper PPE protocols is mandatory to minimize exposure and ensure personal safety.[6][8]

Hazard	GHS Classification	Required PPE
Skin Irritation	Category 2	Chemical resistant gloves (e.g., PVC), impervious clothing, safety footwear.[6][8][9]
Eye Irritation	Category 2	Safety glasses with side-shields or chemical goggles. Contact lenses should not be worn.[6][8][9]
Aquatic Hazard	Long-term Hazard Category 2	Avoid release to the environment.[4][9]

Note: Always inspect gloves prior to use and use proper glove removal technique to avoid skin contact.^[9]

Safe Handling and Storage Workflow

The following diagram outlines the procedural steps for the safe handling and storage of **Geranylacetone**.



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Caption: Workflow for Safe Handling of **Geranylacetone**.

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is crucial.

Exposure Route	First-Aid Procedure
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, consult a physician. [6] [9] [10]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. [6] [9] [10]
Inhalation	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician if symptoms occur. [6] [9] [10]
Ingestion	Rinse mouth with water and drink plenty of water afterwards. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately. [4] [6] [9]

Accidental Release and Disposal Plan

Proper containment and disposal of **Geranylacetone** are critical to prevent environmental contamination and ensure a safe work environment.

Spill Containment:

- Minor Spills:
 - Ensure adequate ventilation and wear appropriate PPE.[\[8\]](#)[\[11\]](#)
 - Remove all sources of ignition.[\[4\]](#)[\[8\]](#)
 - Absorb the spill with inert material such as sand, earth, or vermiculite.[\[8\]](#)

- Collect the absorbed material and place it in a suitable, labeled container for waste disposal.[8]
- Clean the spill area thoroughly and prevent runoff into drains.[8]
- Major Spills:
 - Evacuate personnel from the area and move upwind.[8]
 - Alert emergency responders, providing the location and nature of the hazard.[8]
 - Contain the spill using sand, earth, or vermiculite and prevent it from entering drains or waterways.[8]
 - Collect recoverable product into labeled containers for recycling or disposal.[8]

Disposal:

All waste materials must be handled in accordance with local, state, and federal regulations.[8] It is recommended to dispose of **Geranylacetone** and its contaminated materials through a licensed waste disposal company. Do not allow the product to enter drains or sewage systems. [12] Containers should be punctured to prevent reuse and disposed of at an authorized landfill. [8]

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